

A Comprehensive Technical Guide to the Physical Properties of Carbic Anhydride

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Compound of Interest

Compound Name: Carbic anhydride

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This in-depth technical guide provides a detailed overview of the physical properties of **Carbic anhydride**, with a specific focus on its melting and boiling points. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and presents a visual workflow for the synthesis and characterization of this compound.

Physical Properties of Carbic Anhydride

Carbic anhydride, systematically named cis-endo-5-norbornene-2,3-dicarboxylic anhydride, is a white crystalline solid at room temperature. Its physical characteristics are crucial for its application in various chemical syntheses, including the development of pharmaceutical intermediates.

Quantitative Data Summary

The melting and boiling points of **Carbic anhydride** have been reported in various chemical literature. The data is summarized in the table below for easy comparison.

Physical Property	Value	Conditions
Melting Point	164-165 °C	Ambient Pressure
164.5 °C	Ambient Pressure[1]	
165-167 °C	Ambient Pressure[2][3]	
166 °C	Ambient Pressure	
Boiling Point	110-125 °C	1 x 10 ⁻³ Torr[1]
251.61 °C	(rough estimate)[2][3]	

Experimental Protocols for Physical Property Determination

Accurate determination of the melting and boiling points of **Carbic anhydride** is essential for its identification and purity assessment. The following sections detail the standard methodologies for these measurements.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. For a pure substance, this occurs over a narrow temperature range. The most common laboratory methods for determining the melting point of **Carbic anhydride** involve the use of a melting point apparatus or a Thiele tube.

Methodology using a Melting Point Apparatus (e.g., Mel-Temp):

- **Sample Preparation:** A small amount of dry, crystalline **Carbic anhydride** is finely powdered. The powdered sample is then packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Initial Rapid Heating:** The apparatus is heated rapidly to a temperature approximately 15-20 °C below the expected melting point of **Carbic anhydride** (~165 °C).

- **Slow Heating and Observation:** The heating rate is then reduced to 1-2 °C per minute. The sample is observed through the magnifying lens.
- **Recording the Melting Range:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the melting range. For pure **Carbic anhydride**, this range should be narrow (typically 0.5-1 °C).

Methodology using a Thiele Tube:

- **Sample Preparation:** A capillary tube is prepared with **Carbic anhydride** as described above.
- **Apparatus Setup:** The capillary tube is attached to a thermometer using a rubber band or a small piece of tubing. The thermometer and attached capillary are then immersed in a Thiele tube containing a high-boiling point liquid, such as mineral oil or silicone oil, ensuring the sample is level with the thermometer bulb.
- **Heating:** The side arm of the Thiele tube is gently heated with a Bunsen burner. The design of the tube allows for the circulation of the oil, ensuring uniform heating.
- **Observation and Recording:** The sample is observed as the temperature rises. The melting range is recorded in the same manner as with the melting point apparatus.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Due to the high melting point of **Carbic anhydride**, its boiling point at atmospheric pressure is also high and can be challenging to measure without decomposition. Therefore, it is often determined under reduced pressure.

Methodology for Boiling Point Determination at Reduced Pressure (Micro-scale):

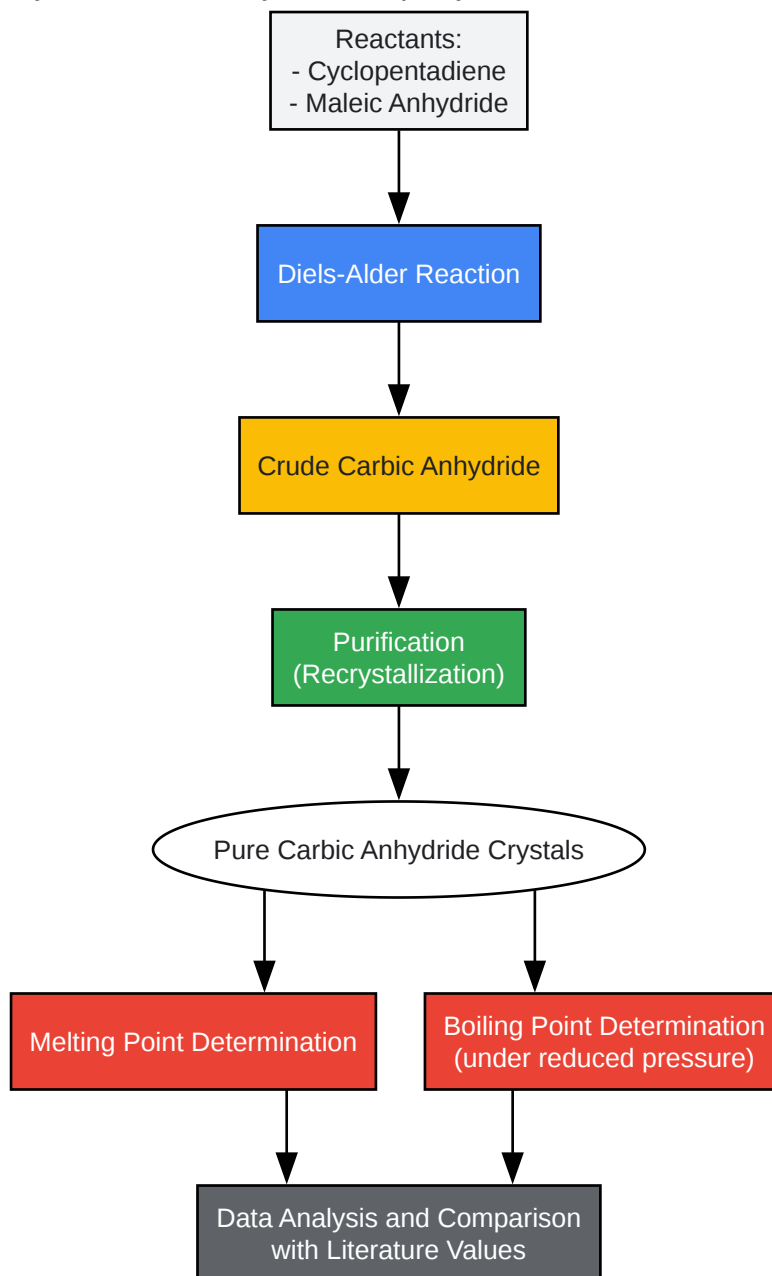
- **Apparatus Setup:** A small amount of **Carbic anhydride** is placed in a test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the molten anhydride. The test tube is then connected to a vacuum source and a manometer.

- **Heating and Pressure Reduction:** The sample is heated while the pressure is reduced to the desired value (e.g., 1×10^{-3} Torr).
- **Observation:** As the sample is heated, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Cooling and Recording:** The heating is discontinued, and the apparatus is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point at that specific pressure.

Synthesis and Characterization Workflow

The synthesis of **Carbic anhydride** is a classic example of a Diels-Alder reaction, a powerful tool in organic synthesis. The following diagram illustrates the typical workflow from synthesis to the characterization of its physical properties.

Workflow for Synthesis and Physical Property Determination of Carbic Anhydride



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Caption: Synthesis and Characterization Workflow of **Carbic Anhydride**.

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References

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